

2,4-Dihydroxybenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,4-Dihydroxybenzoic Acid

Cat. No.: B146680

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CAS Number: 89-86-1

Synonyms: β -Resorcylic acid, 2,4-DHBA, p-Hydroxysalicylic acid, 4-Carboxyresorcinol

This technical guide provides an in-depth overview of **2,4-Dihydroxybenzoic acid**, a phenolic compound with significant potential in research and drug development. The document outlines its chemical properties, synthesis protocols, and biological activities, with a focus on quantitative data and experimental methodologies.

Chemical and Physical Properties

2,4-Dihydroxybenzoic acid is a crystalline solid that is slightly soluble in water and soluble in organic solvents like ethanol and acetone.^[1] Its chemical structure, possessing both a carboxylic acid and two hydroxyl groups, imparts it with notable antioxidant and antimicrobial properties.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₄	[2]
Molecular Weight	154.12 g/mol	[2]
Melting Point	229 °C (decomposes)	[3]
pKa ₁	3.11	[3]
pKa ₂	8.55	[3]
pKa ₃	14.0	[3]
Water Solubility	Soluble	[3]
Ethanol Solubility	Soluble	[3]
Diethyl Ether Solubility	Soluble	[3]
Benzene Solubility	Soluble	[3]

Synthesis of 2,4-Dihydroxybenzoic Acid

A common and effective method for the synthesis of **2,4-dihydroxybenzoic acid** is the Kolbe-Schmitt reaction, which involves the carboxylation of resorcinol.

Experimental Protocol: Kolbe-Schmitt Reaction[4]

Materials:

- Resorcinol (5.9 g)
- Sodium bicarbonate (25 g)
- Distilled water (60 mL)
- Concentrated Hydrochloric Acid (37%, 29 mL)
- Oil bath
- Round bottom flask (100 mL)

- Stirring apparatus
- Beaker (500 mL)
- Filtration apparatus

Procedure:

- To a 100 mL round bottom flask, add 25 g of sodium bicarbonate and 5.9 g of resorcinol.
- Add 60 mL of distilled water to the flask and mix the contents.
- Place the flask in an oil bath and heat to 95-100 °C with continuous stirring for 2 hours. This carboxylation step forms the sodium salt of **2,4-dihydroxybenzoic acid**.
- After 2 hours, increase the temperature to 130 °C and maintain for an additional 15 minutes to ensure complete carboxylation.
- Allow the flask to cool to room temperature. Transfer the contents to a 500 mL beaker, rinsing the flask with a small amount of cold distilled water to ensure complete transfer.
- Slowly add 29 mL of concentrated hydrochloric acid to the beaker with stirring. Exercise caution as this will cause effervescence due to the release of carbon dioxide. This step protonates the carboxylate to form the free acid, which will precipitate out of the solution.
- Cool the beaker in an ice bath to promote complete crystallization.
- Collect the crude product by filtration.
- Recrystallize the crude product from a minimum amount of hot water to obtain pure, needle-shaped crystals of **2,4-dihydroxybenzoic acid**.
- Dry the purified crystals.

Characterization:

The identity and purity of the synthesized **2,4-dihydroxybenzoic acid** can be confirmed by spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR)

spectroscopy.

- ^1H NMR (DMSO-d_6): Spectral data can be found on various chemical databases.[\[4\]](#)[\[5\]](#)
- IR (ATR): Characteristic peaks for the hydroxyl and carbonyl groups can be observed.[\[1\]](#)

Biological Activities of 2,4-Dihydroxybenzoic Acid

2,4-Dihydroxybenzoic acid exhibits a range of biological activities, including antioxidant and antimicrobial effects.

Antioxidant Activity

The antioxidant potential of **2,4-dihydroxybenzoic acid** has been evaluated using various assays. The following table summarizes its activity in comparison to its isomers.

Compound	DPPH IC_{50} (μM)	ABTS (% inhibition at 50 μM)	FRAP (μM Fe^{2+} at 50 μM)	CUPRAC (μM Trolox equivalents at 50 μM)	Reference
2,4-Dihydroxybenzoic acid	> 50	16.17	-	20.51	[6]
2,3-Dihydroxybenzoic acid	3.93	86.40	173.79	60.83	[6]
2,5-Dihydroxybenzoic acid	2.53	80.11	236.00	68.77	[6]
3,4-Dihydroxybenzoic acid	3.12	74.51	44.22	60.53	[6]
3,5-Dihydroxybenzoic acid	> 50	60.39	-	25.13	[6]

Antimicrobial Activity

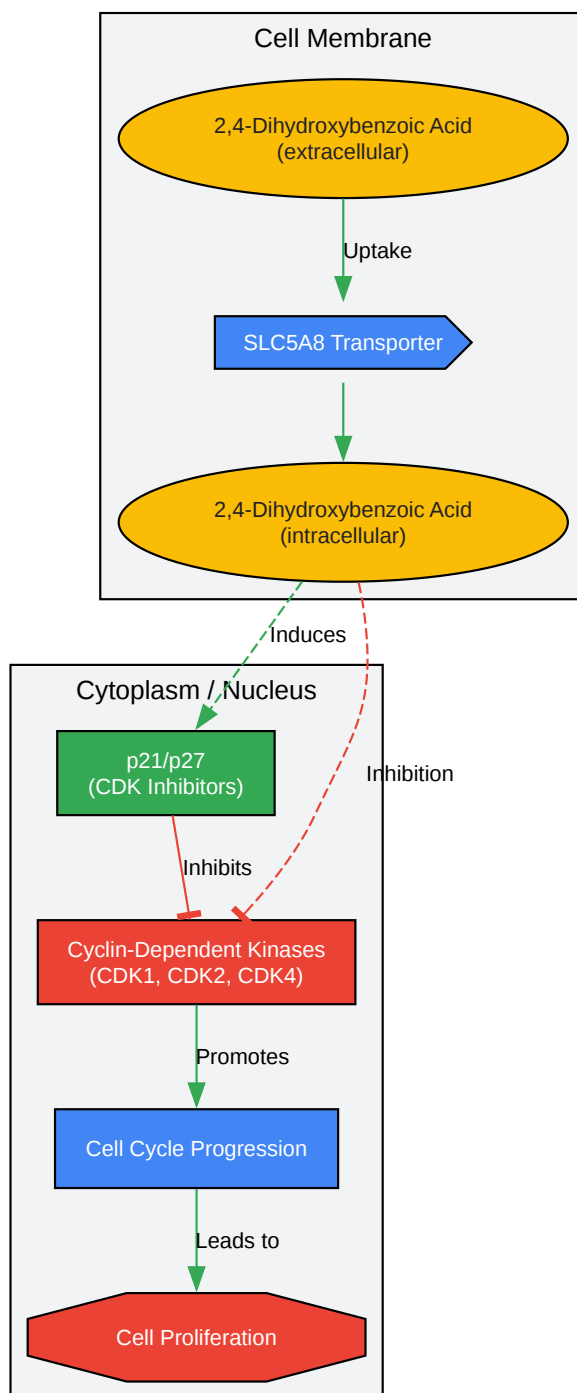
2,4-Dihydroxybenzoic acid has demonstrated inhibitory activity against a range of microorganisms. The minimum inhibitory concentrations (MICs) are presented in the table below.

Microorganism	MIC (mg/mL)	Reference
Escherichia coli	2	[7]
Pseudomonas aeruginosa	2	[7]
Staphylococcus aureus	2	[7]
Bacillus subtilis	2	[7]
Salmonella enteritidis	2	[7]
Candida albicans	2	[7]
Staphylococcus aureus MRSA	0.5	[8]

Potential Signaling Pathway in Cancer Cells

While the direct signaling pathways of **2,4-dihydroxybenzoic acid** in human cells are still under investigation, studies on structurally similar hydroxybenzoic acids provide valuable insights into its potential mechanisms of action, particularly in cancer prevention and therapy. Metabolites of flavonoids, such as 2,4,6-trihydroxybenzoic acid, have been shown to inhibit cancer cell growth through the inhibition of Cyclin-Dependent Kinases (CDKs) and require the monocarboxylate transporter SLC5A8 for cellular uptake.[3][9][10] Based on this, a hypothesized signaling pathway for **2,4-dihydroxybenzoic acid** in cancer cells is proposed below.

Hypothesized Signaling Pathway of 2,4-Dihydroxybenzoic Acid in Cancer Cells

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Caption: Hypothesized mechanism of **2,4-dihydroxybenzoic acid**'s anti-proliferative effect.

This diagram illustrates the potential uptake of **2,4-dihydroxybenzoic acid** via the SLC5A8 transporter, leading to the inhibition of CDKs and the induction of CDK inhibitors, ultimately resulting in the suppression of cell cycle progression and proliferation. It is important to note that this pathway is extrapolated from studies on related compounds and requires direct experimental validation for **2,4-dihydroxybenzoic acid**.

Conclusion

2,4-Dihydroxybenzoic acid is a versatile phenolic compound with demonstrated antioxidant and antimicrobial properties. Its straightforward synthesis and interesting biological profile make it a compelling candidate for further investigation in the fields of drug discovery and materials science. This guide provides a foundational understanding for researchers and professionals interested in exploring the potential applications of this molecule.

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